

(R)-3-Methoxy-2-methylpropan-1-OL material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (R)-3-Methoxy-2-methylpropan-1-OL

Cat. No.: B3166497

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Technical Guide: (R)-3-Methoxy-2-methylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **(R)-3-Methoxy-2-methylpropan-1-ol**, including its physical and chemical properties, hazard information, and handling procedures. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound.

Chemical and Physical Properties

(R)-3-Methoxy-2-methylpropan-1-ol is a chiral building block utilized in organic synthesis. Its bifunctional nature, containing both a primary alcohol and an ether group, makes it a versatile intermediate in the synthesis of more complex molecules.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ O ₂	PubChem[1]
Molecular Weight	104.15 g/mol	PubChem[1]
CAS Number	911855-78-2	Achmem[2]
Appearance	Liquid (data for related compound)	AOBChem[3]
Odor	No data available	AOBChem[3]
Boiling Point	No data available	AOBChem[3]
Melting Point	No data available	AOBChem[3]
Flash Point	No data available	AOBChem[3]
Solubility in water	No data available	AOBChem[3]
Computed XLogP3	0.2	PubChem[1]

Hazard Identification and Classification

(R)-3-Methoxy-2-methylpropan-1-ol is classified as a hazardous substance. The GHS classification information is provided by multiple sources, with some variations in the assigned hazard statements.

Table 2: GHS Hazard Classification

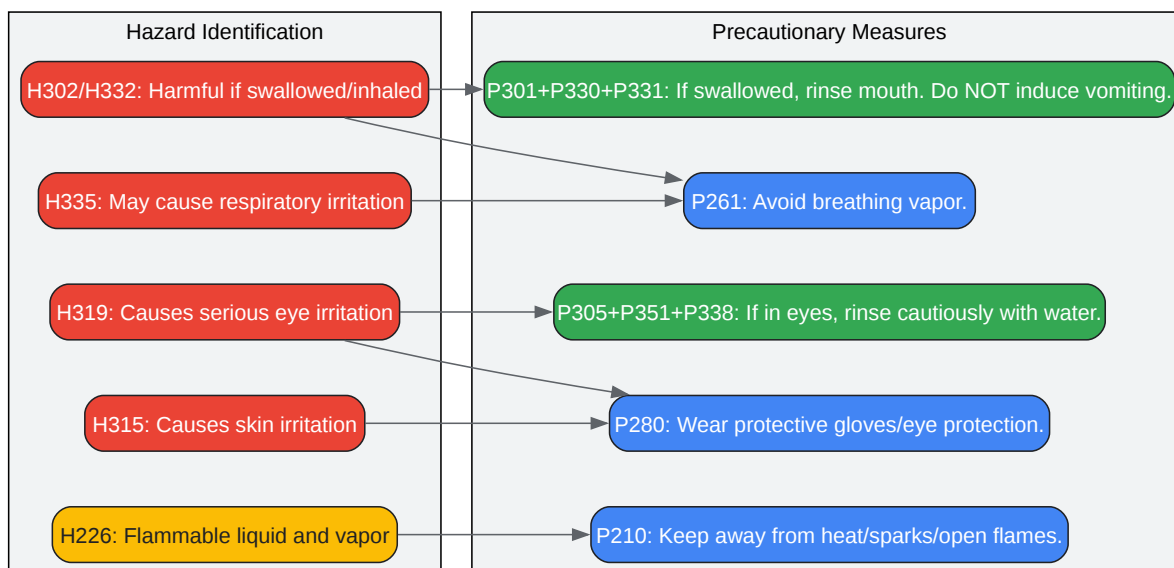
Classification	Hazard Class	Hazard Statement	Source
Flammable liquids	Category 3	H226: Flammable liquid and vapor	PubChem[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	PubChem[1], Achmem[2]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	PubChem[1], Achmem[2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	PubChem[1]	
Acute toxicity, oral	H302: Harmful if swallowed	Achmem[2]	
Acute toxicity, inhalation	H332: Harmful if inhaled	Achmem[2]	

Hazard Pictograms:

- Flame (for flammable hazard)
- Exclamation mark (for skin/eye irritation and acute toxicity)

Signal Word: Warning[2]

The following diagram illustrates the relationship between the hazard classifications and the corresponding precautionary measures.



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Caption: Hazard and Precautionary Statement Relationships.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **(R)-3-Methoxy-2-methylpropan-1-ol** are not publicly available in the searched literature. The hazard classifications are based on data submitted to regulatory bodies like ECHA, which are often derived from computational models or studies on analogous substances.

Signaling Pathways

There is no available information in the public domain regarding the specific signaling pathways affected by **(R)-3-Methoxy-2-methylpropan-1-ol**. Toxicological studies would be required to

determine its mechanism of action at a cellular or molecular level.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **(R)-3-Methoxy-2-methylpropan-1-ol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.[\[3\]](#)
- Body Protection: Wear a lab coat or other protective clothing.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Handling Procedures:

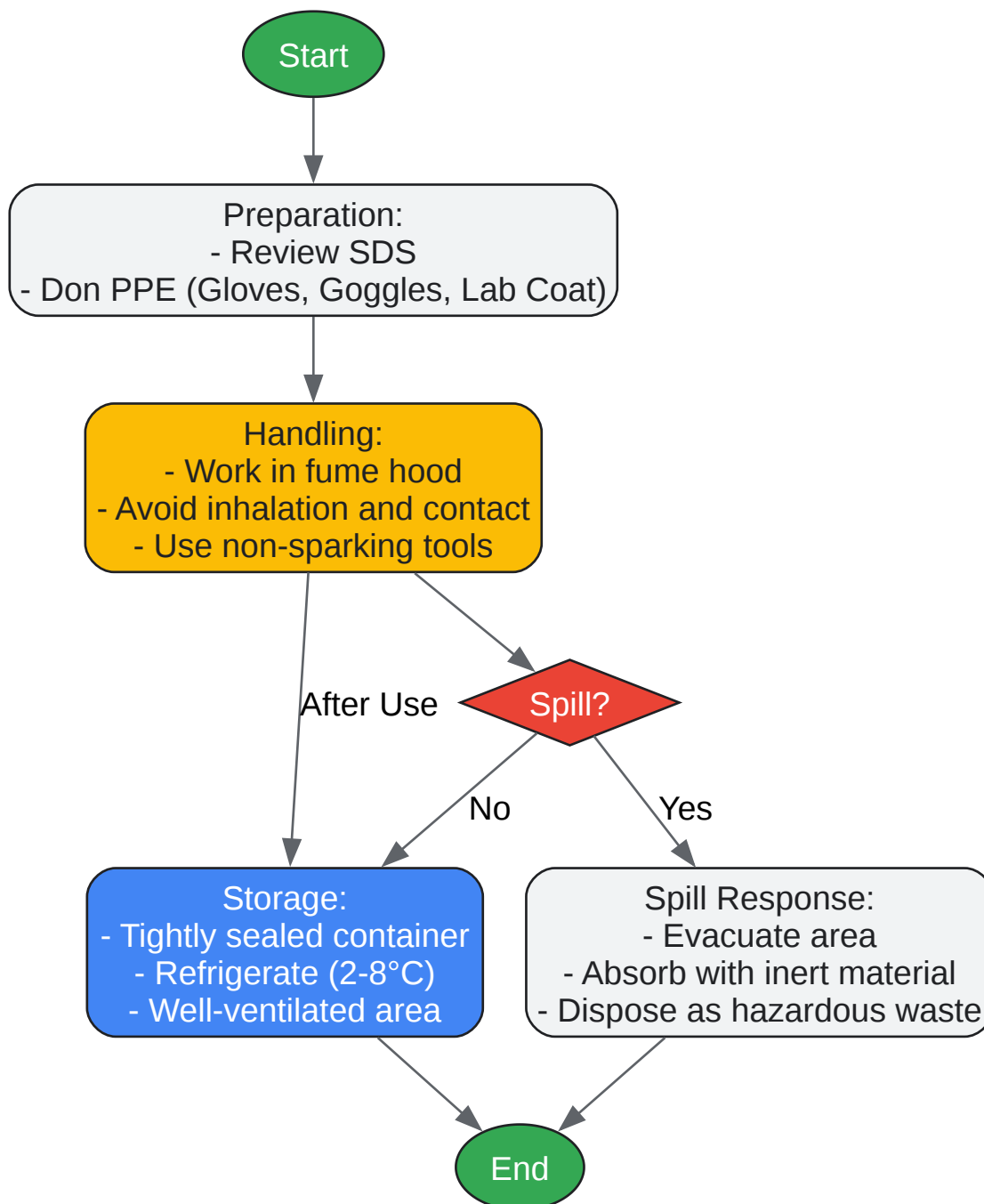
- Avoid breathing vapor, mist, or gas.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Keep away from heat, sparks, and open flames.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Use only non-sparking tools.

Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[\[3\]](#)

- Keep refrigerated (2-8°C).[2]
- Store away from incompatible materials such as strong oxidizing agents.

The following workflow outlines the general procedure for handling this chemical in a laboratory setting.



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Caption: Laboratory Handling Workflow.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Table 3: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Get medical aid.	AOBChem[3]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.	AOBChem[3]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Get medical aid.	AOBChem[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Get medical aid.	AOBChem[3]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam.

Unsuitable Extinguishing Media:

- Water may be ineffective.

Specific Hazards:

- Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Hazardous decomposition products formed under fire conditions include carbon oxides.[3]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.
- Avoid breathing vapors, mist or gas.
- Ensure adequate ventilation.
- Remove all sources of ignition.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.

Methods for Cleaning Up:

- Absorb with an inert absorbent material (e.g., sand, silica gel).
- Dispose of in a suitable, closed container for disposal by a licensed professional waste disposal service.[3]

Disposal Considerations

Dispose of this material and its container as hazardous waste in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service for proper

disposal.[3]

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. The user is responsible for conducting their own risk assessment and implementing appropriate safety measures. The information provided is based on publicly available data and may not be exhaustive.

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References

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